

Spectroscopic Data for 2-Amino-1-(p-tolyl)ethanone: A Technical Guide

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Compound of Interest

Compound Name: 2-Amino-1-(p-tolyl)ethanone

CAS No.: 69872-37-3

Cat. No.: B1268277

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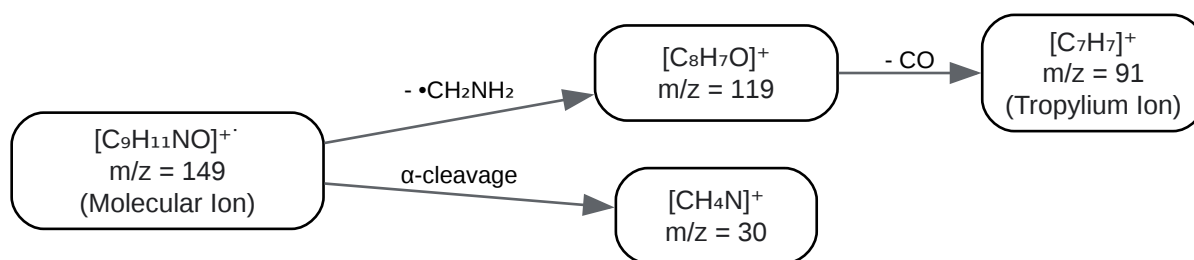
An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the spectroscopic data for **2-Amino-1-(p-tolyl)ethanone** (CAS No. 69872-37-3)[1][2]. While a complete set of published experimental spectra for this specific molecule is not readily available in public databases, this document leverages high-quality predicted spectroscopic data and analysis of closely related compounds to provide a robust framework for its characterization. This guide is intended to serve as a valuable resource for researchers in compound verification, quality control, and drug development.

Molecular Structure and Properties

2-Amino-1-(p-tolyl)ethanone is an organic compound with the molecular formula $C_9H_{11}NO$ and a molecular weight of 149.19 g/mol [1]. Its structure features a p-tolyl group attached to a carbonyl, which is adjacent to a methylene group bearing an amino function. This arrangement of functional groups gives rise to a unique spectroscopic fingerprint.

Molecular Structure:



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Sources

- 1. Synthesis of Selectively $^{13}C/2H/^{15}N$ - Labeled Arginine to Probe Protein Conformation and Interaction by NMR Spectroscopy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. uni-saarland.de [uni-saarland.de]
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